

Commercial Sources & Technical Guide: N-[1-¹³C]Acetyl-D-glucosamine

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Compound of Interest

Compound Name: N-[1-¹³C]Acetyl-D-glucosamine

CAS No.: 478518-87-5

Cat. No.: B1380613

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Executive Summary

N-[1-¹³C]Acetyl-D-glucosamine (GlcNAc labeled at the carbonyl carbon of the acetyl group) is a critical isotopomer for probing hexosamine biosynthetic flux and protein-glycan interactions.

[1] Unlike uniformly labeled (

) or ring-labeled variants, this specific isotopomer places the NMR/MS reporter exclusively on the N-acetyl moiety. This distinction allows for the decoupling of the sugar backbone metabolism from the acetylation process, enabling precise tracking of acetyl-CoA contributions to the UDP-GlcNAc pool.

Core Technical Specifications

- Chemical Name: N-[1-¹³C]Acetyl-2-amino-2-deoxy-D-glucose
- CAS Number: 478518-87-5[2][3][4]
- Molecular Weight: 222.20 g/mol (approx., varies by enrichment)
- Label Position: Carbonyl carbon of the N-acetyl group (

).

- Key Application:

-NMR (Carbonyl shift detection), Metabolic Flux Analysis (Acetyl group turnover).

Part 1: Commercial Landscape & Procurement

The supply chain for specific GlcNAc isotopomers is specialized. Unlike generic reagents, "N-[1-13C]Acetyl" variants are often synthesized on-demand or stocked by isotope-specific manufacturers.

Comparative Supplier Analysis

The following table summarizes verified commercial sources. Note: Distinction between Ring-labeled and Acetyl-labeled is critical.

Supplier	Catalog / Product ID	Label Specificity	Enrichment	Form
Omicron Biochemicals	GLC-004	N-[1-13C]Acetyl (Carbonyl)	>99%	Crystalline Solid
Sigma-Aldrich	Custom / Inquiry	Listed as N-[1-13C]acetyl-D-glucosamine (CAS 478518-87-5)	>99% atom %	Powder
Santa Cruz Biotech	sc-228807	N-[1-13C]acetyl-D-glucosamine	>99%	Solid
Cambridge Isotope	Inquire	Often lists Ring-labeled (). ^{[1][5]} Must specify Acetyl-1-13C custom synthesis.	N/A	Custom

Procurement Advisory:

- CAS Verification: Always cross-reference CAS 478518-87-5.^[1] If the CAS is 253679-94-6, you are purchasing the ring-labeled (C1-labeled sugar) variant, which yields completely different NMR spectral data.
- Purity vs. Anomerization: Commercial GlcNAc is typically supplied as an equilibrium mixture of

and

anomers.^[1] Ensure the Certificate of Analysis (CoA) reports chemical purity (>98%) separate from isotopic enrichment.

Part 2: Synthesis Logic & Impurity Profile

Understanding the synthesis route is essential for troubleshooting background signals in sensitive MS or NMR experiments.

The Acetylation Route (Causality of Impurities)

The commercial production of **N-[1-13C]Acetyl-D-glucosamine** typically follows a selective chemical N-acetylation of D-glucosamine salts using labeled acetic anhydride.

- Precursor: D-Glucosamine Hydrochloride (Unlabeled).
- Label Source:

Acetic Anhydride or

Acetyl Chloride.^[1]
- Reaction: Under basic conditions (e.g., NaOMe/MeOH), the amine group of GlcN is nucleophilic and attacks the carbonyl of the labeled acetic anhydride.

Why this matters:

- Free Acetate Contamination: If the purification step (recrystallization) is incomplete, trace amounts of

acetate or

acetic acid may remain.^[1] These appear as sharp singlets in NMR (ppm for carbonyl) and can be mistaken for metabolic byproducts.

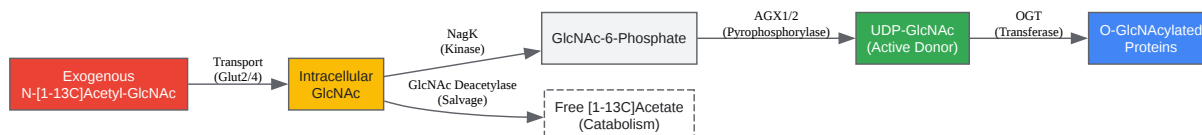
- O-Acetylation: Over-reaction can lead to O-acetylated impurities (ester linkages on the sugar hydroxyls). High-quality suppliers remove these via selective hydrolysis, but lower-grade sources may contain them.

Part 3: Application Workflows

Workflow A: Metabolic Flux Analysis (Hexosamine Pathway)

In this workflow, the

-carbonyl label serves as a tracer for the Hexosamine Biosynthetic Pathway (HBP). The label's position is chemically stable and does not exchange with the solvent, making it an ideal probe for UDP-GlcNAc pool turnover.



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Figure 1: Metabolic fate of N-[1-13C]Acetyl-GlcNAc. The label (Red) tracks directly into the UDP-GlcNAc pool and subsequently into O-GlcNAc modified proteins.

Workflow B: NMR Verification Protocol

Before using the reagent in expensive protein-NMR studies, verify the label position and integrity.^[1]

Protocol:

- Solvent: Dissolve 5 mg of **N-[1-13C]Acetyl-D-glucosamine** in 500

L

.

- Standard: Add DSS (4,4-dimethyl-4-silapentane-1-sulfonic acid) as an internal reference (ppm).
- Acquisition:
 - 1H-NMR: Confirm doublet of doublets for H1 (and anomers).
 - 13C-NMR: Look for the carbonyl signal at approximately 175.0 ppm.
 - Coupling Check: The carbonyl carbon should show coupling to the methyl protons in an HMBC spectrum, but no direct one-bond coupling to the sugar ring protons (unlike ring-labeled variants).

Part 4: References

- PubChem. (2025).[1] N-Acetyl-D-glucosamine Compound Summary. National Library of Medicine. Retrieved from [\[Link\]](#)
- Qi, D., et al. (2026).[6] One Pot Synthesis of N-acetylglycine from N-acetyl Glucosamine. Bulletin of Chemical Reaction Engineering & Catalysis. Retrieved from [\[Link\]](#)[6]

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Sources

- [1. N-ACETYL-beta-D-GLUCOSAMINE | C8H15NO6 | CID 24139 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. N-\[1-13C\]acetyl-D-glucosamine | CAS 478518-87-5 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
- [3. N-acetyl-d-glucosamine 1-phosphate | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [4. N-acetyl-glucosamine | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [5. N-acetyl-D-\[UL-13C6\]glucosamine | C8H15NO6 | CID 90472757 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. journal.bcrec.id \[journal.bcrec.id\]](#)
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